

# Application Notes and Protocols for TC14012 In Vitro Cell-Based Assays

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## Compound of Interest

Compound Name: TC14012

Cat. No.: B549130

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## Introduction

**TC14012** is a synthetic, serum-stable peptidomimetic that acts as a selective antagonist of the CXCR4 receptor and a potent agonist of the CXCR7 receptor.[1][2] This dual activity makes **TC14012** a valuable tool for studying the distinct and overlapping roles of these two chemokine receptors in various physiological and pathological processes, including cancer metastasis, angiogenesis, and inflammation.[3][4] **TC14012** has demonstrated anti-HIV and anti-cancer activity.[1][2] These application notes provide detailed protocols for in vitro cell-based assays to characterize the activity of **TC14012**.

## Mechanism of Action

**TC14012** functions as an inverse agonist of CXCR4, inhibiting its signaling pathways.[5] Conversely, it acts as an agonist at the CXCR7 receptor, stimulating downstream signaling cascades. A primary mechanism of **TC14012**-mediated CXCR7 signaling is through the recruitment of  $\beta$ -arrestin 2.[5][6] This interaction is independent of G-protein coupling and leads to the activation of downstream kinases such as Akt, eNOS, and Erk1/2.[3][5]

## Data Presentation

### Quantitative Activity of TC14012

Parameter	Receptor	Value	Assay Type	Cell Line	Reference
IC50	CXCR4	19.3 nM	Antagonist Activity	-	<a href="#">[1]</a> <a href="#">[2]</a>
EC50	CXCR7	350 nM	$\beta$ -arrestin 2 Recruitment	HEK293	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Ki	CXCR7	157 nM $\pm$ 36	Radioligand Displacement	HEK293	<a href="#">[5]</a>

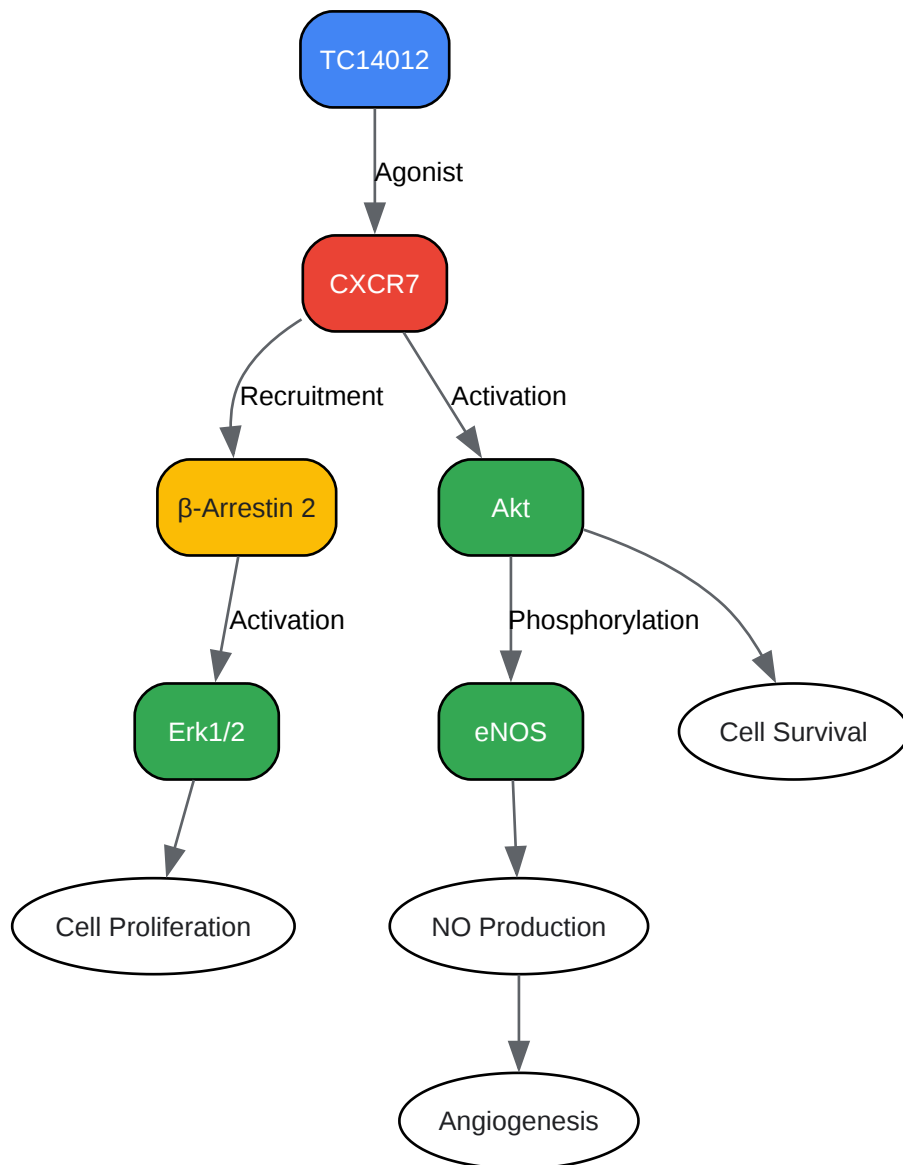
## Comparative Potency for $\beta$ -Arrestin Recruitment to CXCR7

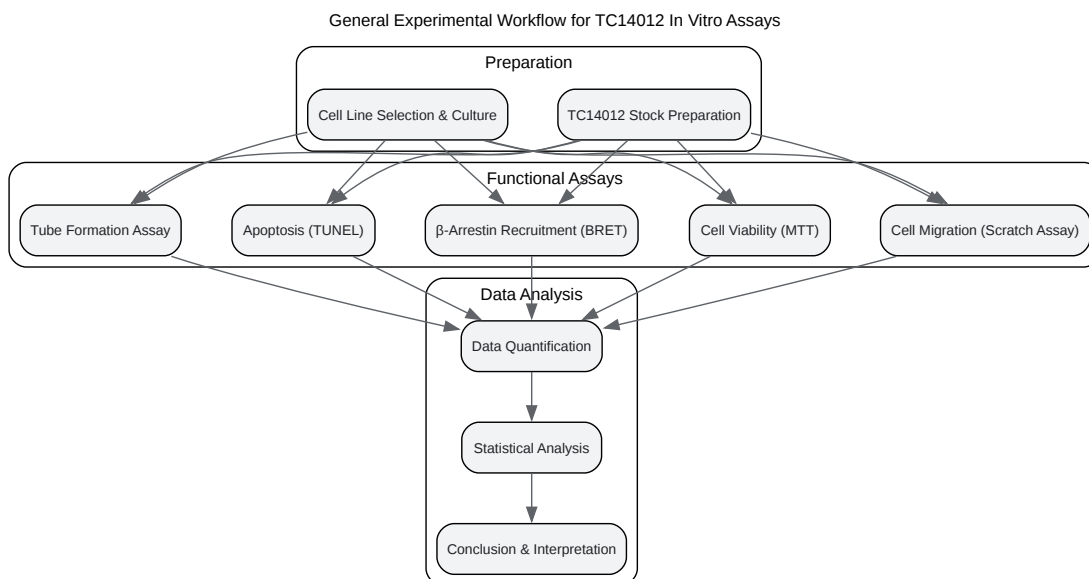
Compound	EC50	Reference
CXCL12	30 nM	<a href="#">[5]</a> <a href="#">[6]</a>
TC14012	350 nM	<a href="#">[5]</a> <a href="#">[6]</a>
AMD3100	140 $\mu$ M	<a href="#">[5]</a> <a href="#">[6]</a>

## Signaling Pathways

The signaling pathways activated by **TC14012** through CXCR7 are critical to its function. Below are diagrams illustrating these pathways.

## TC14012-Mediated CXCR7 Signaling Pathways





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